

UNC6852: A Technical Whitepaper on its Mechanism of Action as a PRC2 Degradator

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Compound of Interest

Compound Name: *UNC6852*

Cat. No.: *B15540949*

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Audience: Researchers, scientists, and drug development professionals.

Executive Summary

UNC6852 is a first-in-class, selective bivalent chemical degrader of the Polycomb Repressive Complex 2 (PRC2).^{[1][2]} As a Proteolysis Targeting Chimera (PROTAC), **UNC6852** operates by inducing the proximity of PRC2 to an E3 ubiquitin ligase, thereby hijacking the cell's natural protein disposal machinery to target the entire complex for degradation.^{[1][2][3]} This activity blocks the histone methyltransferase function of PRC2, reduces the key epigenetic mark H3K27me3, and demonstrates anti-proliferative effects in cancer models, particularly those dependent on PRC2 activity such as Diffuse Large B-cell Lymphoma (DLBCL).^{[1][4][5]} This document provides an in-depth guide to the mechanism of action, quantitative cellular effects, and key experimental protocols for studying **UNC6852**.

Core Mechanism of Action

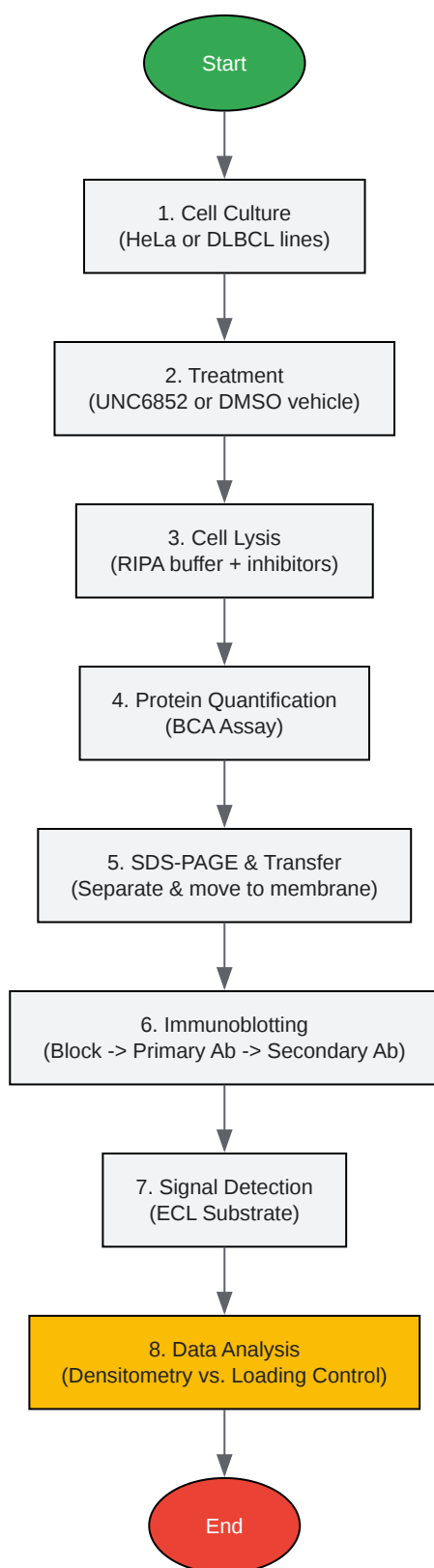
UNC6852 is a heterobifunctional molecule composed of three distinct parts: a ligand for the EED subunit of the PRC2 complex, a ligand for the von Hippel-Lindau (VHL) E3 ubiquitin ligase, and a linker connecting them.^{[1][2][5]}

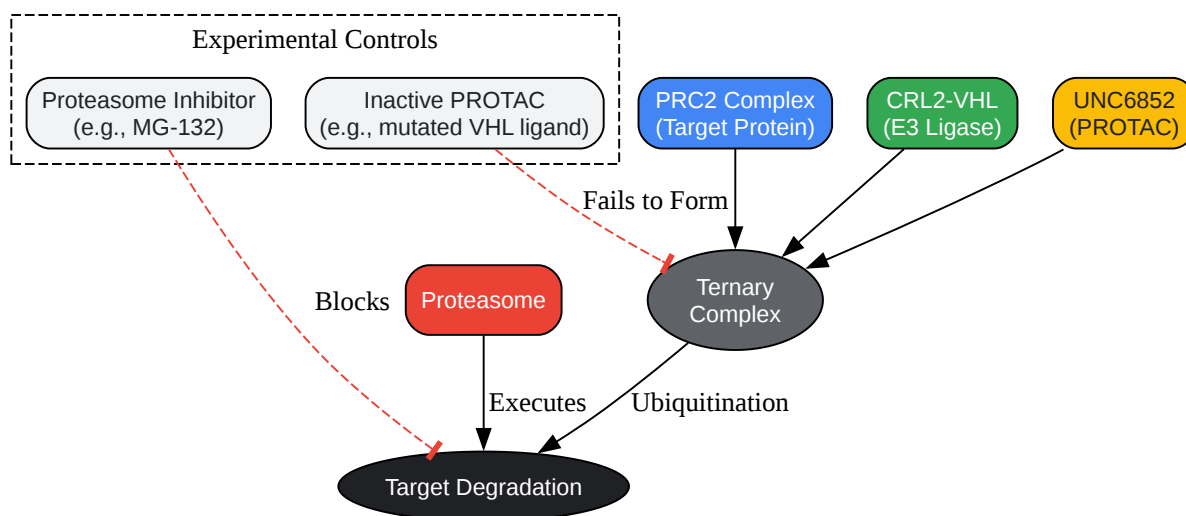
The mechanism proceeds through the following key steps:

- Ternary Complex Formation: **UNC6852** simultaneously binds to the WD40 aromatic cage of the EED protein (a core component of the PRC2 complex) and the VHL protein, which is part

of the Cullin-RING E3 ubiquitin ligase complex (CRL2^{VHL}).^{[1][2][3]} This brings the PRC2 complex and the E3 ligase into close proximity, forming a stable ternary complex.

- Ubiquitination: Once the ternary complex is formed, the E3 ligase facilitates the transfer of ubiquitin molecules from a charged E2 ubiquitin-conjugating enzyme to accessible lysine residues on the surface of the PRC2 components.
- Proteasomal Degradation: The poly-ubiquitinated PRC2 complex is recognized by the 26S proteasome, which unfolds and degrades the target proteins (EED, EZH2, and SUZ12).^{[1][3]}
- Downstream Epigenetic Effects: The degradation of PRC2, particularly its catalytic subunit EZH2, eliminates the complex's histone methyltransferase activity.^{[1][3][5]} This leads to a significant global reduction in the levels of Histone 3 Lysine 27 trimethylation (H3K27me3), a repressive epigenetic mark.^{[1][6]}
- Anti-proliferative Action: By reversing the hyper-trimethylated state of H3K27 associated with certain cancers, **UNC6852** derepresses tumor suppressor genes and exhibits potent anti-proliferative effects in cancer cells harboring EZH2 gain-of-function mutations.^{[1][5][6]}





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